



Troubleshooting Lu AA33810 solubility issues in vehicle

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Compound of Interest

Compound Name: Lu AA33810

Cat. No.: B1662617 Get Quote

Technical Support Center: Lu AA33810

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **Lu AA33810**.

Frequently Asked Questions (FAQs)

1. What is Lu AA33810 and what are its basic physicochemical properties?

Lu AA33810 is a potent and selective antagonist of the neuropeptide Y (NPY) Y5 receptor.[1] [2][3] It has demonstrated anxiolytic- and antidepressant-like effects in rat models.[1][3][4][5]

Physicochemical Properties of Lu AA33810



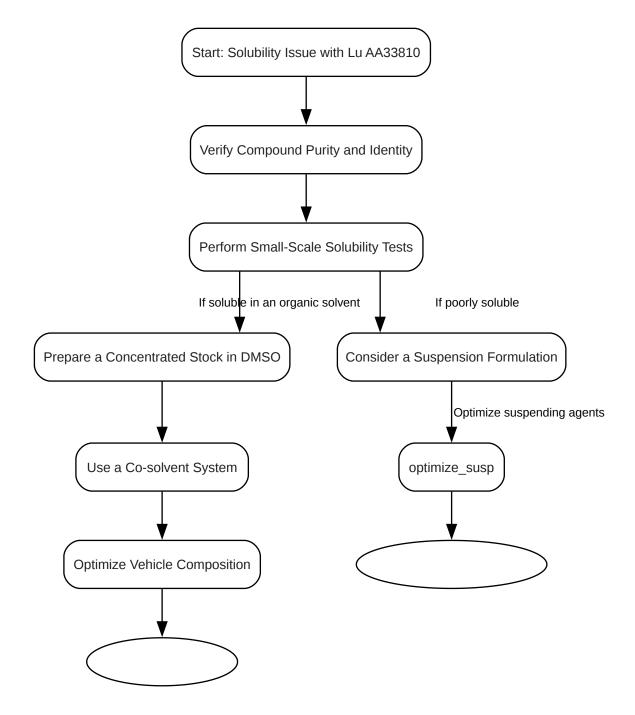
Property	Value	Source
Molecular Weight	423.62 g/mol	[1][4]
Formula	C19H25N3O2S3	[1][4]
Appearance	White to off-white solid	[4]
Purity	≥98%	[1]
CAS Number	304008-29-5	[1][4]
In Vitro Potency (K _i)	1.5 nM (rat Y5 receptor)	[1][3][4][5]
Storage	Store at room temperature. For solutions in solvent, store at -20°C for up to one month or -80°C for up to six months in a sealed container, protected from moisture.	[1][4]

2. I am having trouble dissolving **Lu AA33810** in my vehicle. What are the recommended solvents?

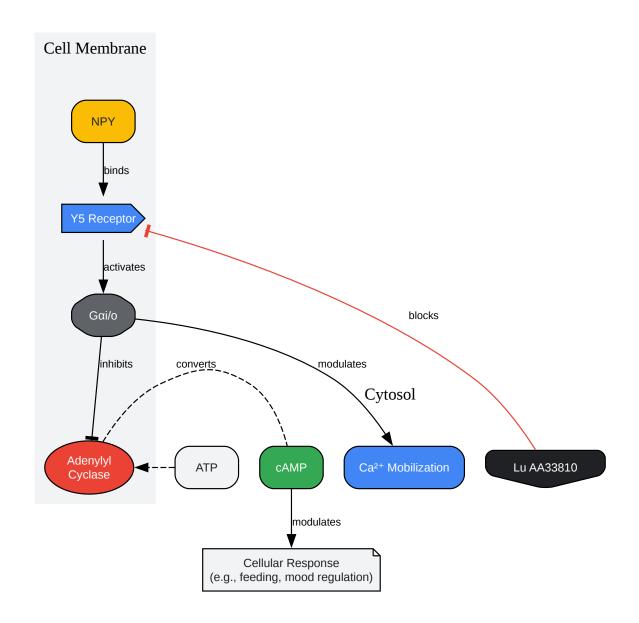
Lu AA33810 is reported to be soluble up to 100 mM in dimethyl sulfoxide (DMSO).[1][4] For in vivo studies, it is crucial to use a vehicle that is well-tolerated by the animal model. While DMSO is a powerful solvent, its concentration in the final formulation should be minimized due to potential toxicity.

Troubleshooting Workflow for Solubility Issues









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References

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